Introduction: Beyond Inertness – The Unique Potential of Branched Perfluorocarbons

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Compound of Interest

Compound Name:	*Perfluoro-2,7-dimethyloctane*
CAS No.:	*3021-63-4*
Cat. No.:	*B1199708*

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Perfluorocarbons (PFCs) are a class of organofluorine compounds that substitute all hydrogen atoms on a carbon backbone with fluorine. This complete fluorination imparts exceptional properties, including high thermal stability, extreme chemical inertness, low surface tension, and both hydrophobicity and lipophobicity. While linear PFCs are well-documented, branched isomers such as **Perfluoro-2,7-dimethyloctane** present a unique combination of physical properties that are of significant interest to researchers, particularly in materials science, advanced thermal management, and specialized solvent systems.

This guide provides a comprehensive technical overview of **Perfluoro-2,7-dimethyloctane** (CAS 3021-63-4), moving beyond basic data to offer insights into its practical applications, handling protocols, and the scientific principles governing its utility. As a C10F22 isomer, its physical state and properties are tailored for applications requiring a stable, dense, and inert liquid over a broad temperature range.

Section 1: Core Physicochemical and Thermochemical Profile

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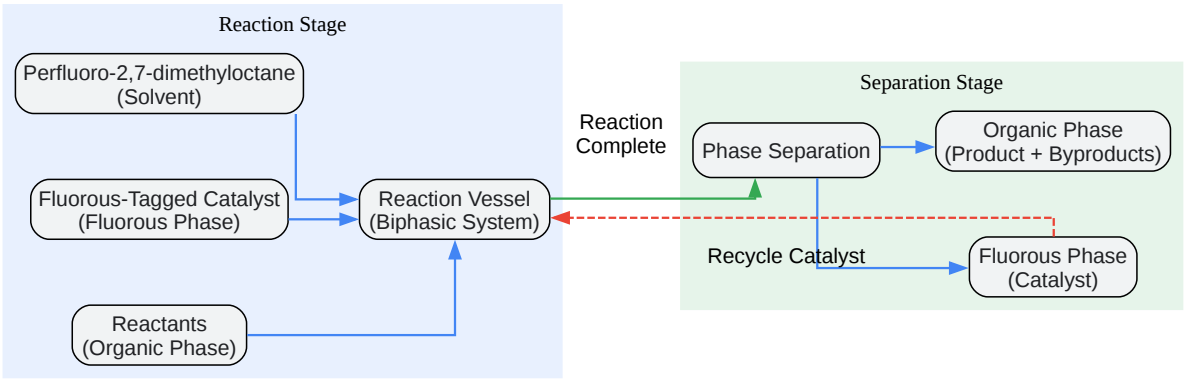
The defining characteristics of **Perfluoro-2,7-dimethyloctane** stem directly from its molecular structure. The dense fluorine sheath around the carbon skeleton minimizes intermolecular forces, leading to low viscosity and surface tension, while the high molecular weight contributes to its high density.

Molecular Structure and Identifiers

The branched structure of **Perfluoro-2,7-dimethyloctane** influences its boiling and melting points compared to its linear counterpart, perfluorodecane.



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Caption: Workflow for fluorous phase catalyst recovery.

Other Potential Applications

- Advanced Lubricants: Its stability under extreme temperatures and pressures makes it a candidate for high-performance lubricants in vacuum systems or chemically aggressive environments. [1]* Mold Release Agents: In the production of complex plastic and rubber components, its low surface tension and non-stick properties ensure clean and easy release

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from molds. [2]* Coatings: As a component in coatings for food contact materials, it provides a durable, non-reactive, and non-stick surface. [2]

Section 4: Safety, Handling, and Environmental Profile

Perfluoro-2,7-dimethyloctane is classified as a Per- and Polyfluoroalkyl Substance (PFAS). [2]While many perfluorinated alkanes exhibit low acute toxicity, the primary concern with this class of compounds is their extreme environmental persistence.

Toxicological and Environmental Profile

- Toxicity: Specific toxicological data for CAS 3021-63-4 is limited. However, data for similar long-chain PFCs suggest low acute toxicity via oral or dermal routes. [3][4]The primary health concerns associated with some PFAS are related to long-term exposure and bioaccumulation. As a precaution, this compound should be handled as a substance whose toxicological properties have not been fully investigated. * Environmental Fate: **Perfluoro-2,7-dimethyloctane** is not expected to biodegrade or hydrolyze. [5]If released, it will persist in the environment for extended periods. Its high LogP suggests it will partition to sediment and organic matter. Due to its persistence, release to the environment must be strictly avoided.

Laboratory Handling and PPE Protocol

Trustworthiness: This protocol is designed as a self-validating system. Adherence at each step minimizes exposure and prevents environmental release, ensuring both personal and ecological safety.

- Engineering Controls: Always handle **Perfluoro-2,7-dimethyloctane** inside a certified chemical fume hood to prevent inhalation of any potential vapors or aerosols. [5]2. Personal Protective Equipment (PPE):
    - Eye Protection: Wear ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. [3] * Hand Protection: Wear nitrile or other chemically resistant gloves. Check glove manufacturer data for compatibility. Discard and replace gloves immediately if contamination occurs. [5] * Lab Coat: A standard laboratory coat is required.

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- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials. [4]4. Spill Management:
  - In case of a small spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or commercial sorbent).
  - Place the contaminated material into a sealed, labeled container for hazardous waste disposal.
  - Ventilate the area and clean the spill site thoroughly.

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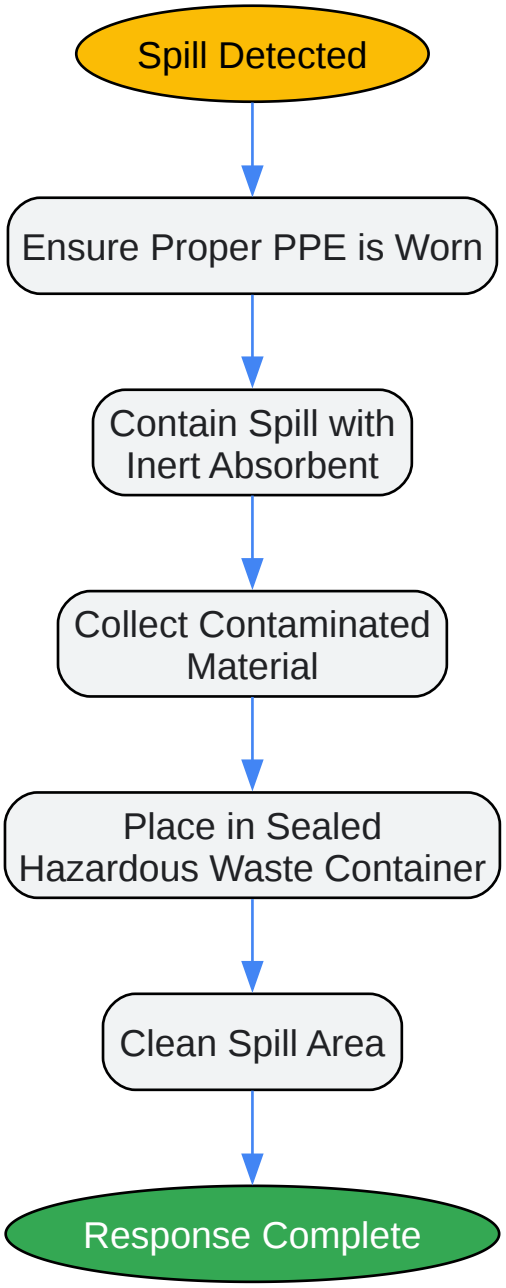

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Caption: Decision workflow for managing a laboratory spill.

Disposal Protocol

- Waste Collection: Collect all waste containing **Perfluoro-2,7-dimethyloctane** (including used absorbent material) in a dedicated, sealed, and clearly labeled hazardous waste container.

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- Do Not Mix: Do not mix perfluorinated waste with other solvent waste streams unless approved by your institution's environmental health and safety (EHS) office.
- Disposal Method: The waste must be disposed of through a licensed hazardous waste contractor. The preferred method of destruction for PFAS is high-temperature incineration (>1000 °C). Never dispose of this material down the drain or in regular trash.

Conclusion

Perfluoro-2,7-dimethyloctane is a highly specialized chemical with a profile that makes it invaluable for niche applications in research and industry, from precision cooling to inert reaction media. Its utility is directly linked to its fully fluorinated, branched structure, which confers extreme stability and inertness. However, this same stability renders it environmentally persistent. Therefore, its use demands a high degree of responsibility. Researchers and professionals who leverage the unique advantages of this compound must do so with a commitment to rigorous handling and disposal protocols to ensure personal safety and environmental stewardship.

References

- Cheméo. (n.d.). Chemical Properties of **Perfluoro-2,7-dimethyloctane** (CAS 3021-63-4). Retrieved from [Link]
- PubChem. (n.d.). 1,1,1,2,3,3,4,4,5,5,6,6,7,8,8,8-Hexadecafluoro-2,7-bis(trifluoromethyl)octane. Retrieved from [Link]
- Solubility of Things. (n.d.). **Perfluoro-2,7-dimethyloctane**. Retrieved from [Link]
- PubChem. (n.d.). 2,2,3,4,4,5,5,6,6,7,8,8,8-Tridecafluoro-3,7-bis(trifluoromethyl)octanoic acid. Retrieved from [Link]
- Chemos GmbH & Co.KG. (2024). Safety Data Sheet: Perfluoro-compound FC-77. Retrieved from [Link]
- PubChem. (n.d.). 4-Bromo-3-fluoro-2,7-dimethyl-octane. Retrieved from [Link]

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- F2 Chemicals Ltd. (n.d.). Perfluoro-n-octane - SDS EU (Reach Annex II). Retrieved from [Link]
- Chemsrc. (2025). 2,7-DIMETHYLOCTANE | CAS#:1072-16-8. Retrieved from [Link]
- Greenpeace Research Laboratories. (2005). Uses of Perfluorinated Substances. Retrieved from [Link]
- PubChem. (n.d.). Perfluorooctane. Retrieved from [Link]

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Sources

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 1,1,1,2,3,3,4,4,5,5,6,6,7,8,8,8-Hexadecafluoro-2,7-bis(trifluoromethyl)octane | C10F22 | CID 18184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. f2chemicals.com [f2chemicals.com]
- 5. chemos.de [chemos.de]
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